

# Application Notes & Protocols for Propylene Production via CATOFIN® Technology

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Propylene

CAS No.: 115-07-1

Cat. No.: B089431

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Executive Summary: The increasing global demand for **propylene**, a fundamental building block for plastics and chemicals, has driven the adoption of on-purpose production technologies. Propane dehydrogenation (PDH) is a leading on-purpose route, and the CATOFIN® process, licensed by Lummus Technology with catalysts from Clariant, stands out for its high reliability and efficiency.<sup>[1][2]</sup> This document serves as a detailed technical guide for researchers, chemical engineers, and process scientists on the principles, operation, and protocols associated with CATOFIN® technology. It covers the core thermodynamic and kinetic principles, catalyst systems, process workflow, and provides a standardized protocol for laboratory-scale evaluation.

## Section 1: Theoretical Background & Core Principles

The CATOFIN® process is centered on the catalytic dehydrogenation of propane (C<sub>3</sub>H<sub>8</sub>) to **propylene** (C<sub>3</sub>H<sub>6</sub>).

### 1.1. Reaction Thermodynamics and Kinetics

The primary reaction is:



This reaction is highly endothermic, meaning it requires a significant input of heat to proceed. [3][4] According to Le Châtelier's principle, higher temperatures and lower pressures favor the forward reaction, increasing the equilibrium conversion of propane. [5][6] Consequently, CATOFIN® reactors operate at high temperatures (typically 500-700°C) and vacuum conditions to maximize **propylene** yield. [5][7]

However, these same conditions also promote undesirable side reactions, including:

- Cracking: Breaking of C-C bonds to form methane, ethane, and ethylene.
- Coking: Formation of carbonaceous deposits (coke) on the catalyst surface, which deactivates the catalyst. [5]

The core challenge in any PDH process is to optimize conditions and catalyst performance to maximize **propylene** selectivity while managing the endothermic heat requirement and catalyst deactivation. [2]

## 1.2. The Principle of Cyclic Operation

A key feature of the CATOFIN® process is its use of multiple fixed-bed reactors operating in a cyclic manner. [7][8] This design elegantly addresses the challenges of the process. A typical cycle for a single reactor involves three main steps:

- Dehydrogenation (On-stream): Propane is fed through the catalyst bed to produce **propylene**. This phase is endothermic, causing the reactor temperature to drop. [3]
- Catalyst Regeneration: The catalyst, now deactivated by coke, is taken offline. Hot air is passed through the reactor to burn off the coke. This is an exothermic reaction that reheats the catalyst bed. [5]
- Purge/Reduction: The reactor is purged to remove combustion gases and prepared for the next dehydrogenation cycle.

By using multiple reactors (often 4 or more) and staggering their cycles, the overall process achieves continuous production of **propylene**. [3][7] This cyclic operation avoids the need for a separate continuous catalyst regeneration unit, reducing operational complexity. [4]

## Section 2: The CATOFIN® Catalyst System

The catalyst is the heart of the process, dictating conversion and selectivity.

### 2.1. Catalyst Composition and Function

The CATOFIN® catalyst, supplied by Clariant, is a chromium oxide-based catalyst on a robust alumina support (Cr<sub>2</sub>O<sub>3</sub>/Al<sub>2</sub>O<sub>3</sub>).<sup>[4][9]</sup>

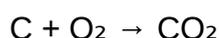
- Chromium Oxide (Active Phase): Provides the active sites for the dehydrogenation of propane.
- Alumina (Support): Offers high surface area and thermal stability, which is crucial for withstanding the high temperatures of reaction and regeneration.

### 2.2. Heat Generating Material (HGM)

A significant innovation is the inclusion of a Heat Generating Material (HGM) mixed with the catalyst.<sup>[1][10]</sup> HGM is a proprietary metal-oxide that undergoes oxidation and reduction during the operating cycle.<sup>[1]</sup> This process generates additional heat directly within the catalyst bed, which drives the endothermic dehydrogenation reaction more effectively.<sup>[11][12]</sup> The benefits include improved selectivity, increased energy savings, and higher production output.<sup>[1][11]</sup>

### 2.3. Catalyst Deactivation and Regeneration

Deactivation is primarily caused by coke deposition, which blocks active sites. The regeneration step uses hot air to combust the coke via the reaction:



This not only removes the deactivating coke but also provides the heat necessary for the subsequent endothermic reaction cycle, making the process highly heat-integrated.<sup>[3]</sup> The entire reactor sequence is computer-controlled, requiring no operator input for the cyclic operation.<sup>[13]</sup>

## Section 3: Process Workflow & Unit Operations

A commercial CATOFIN® plant is divided into three main sections: the reactor section, compression, and product recovery.[14]

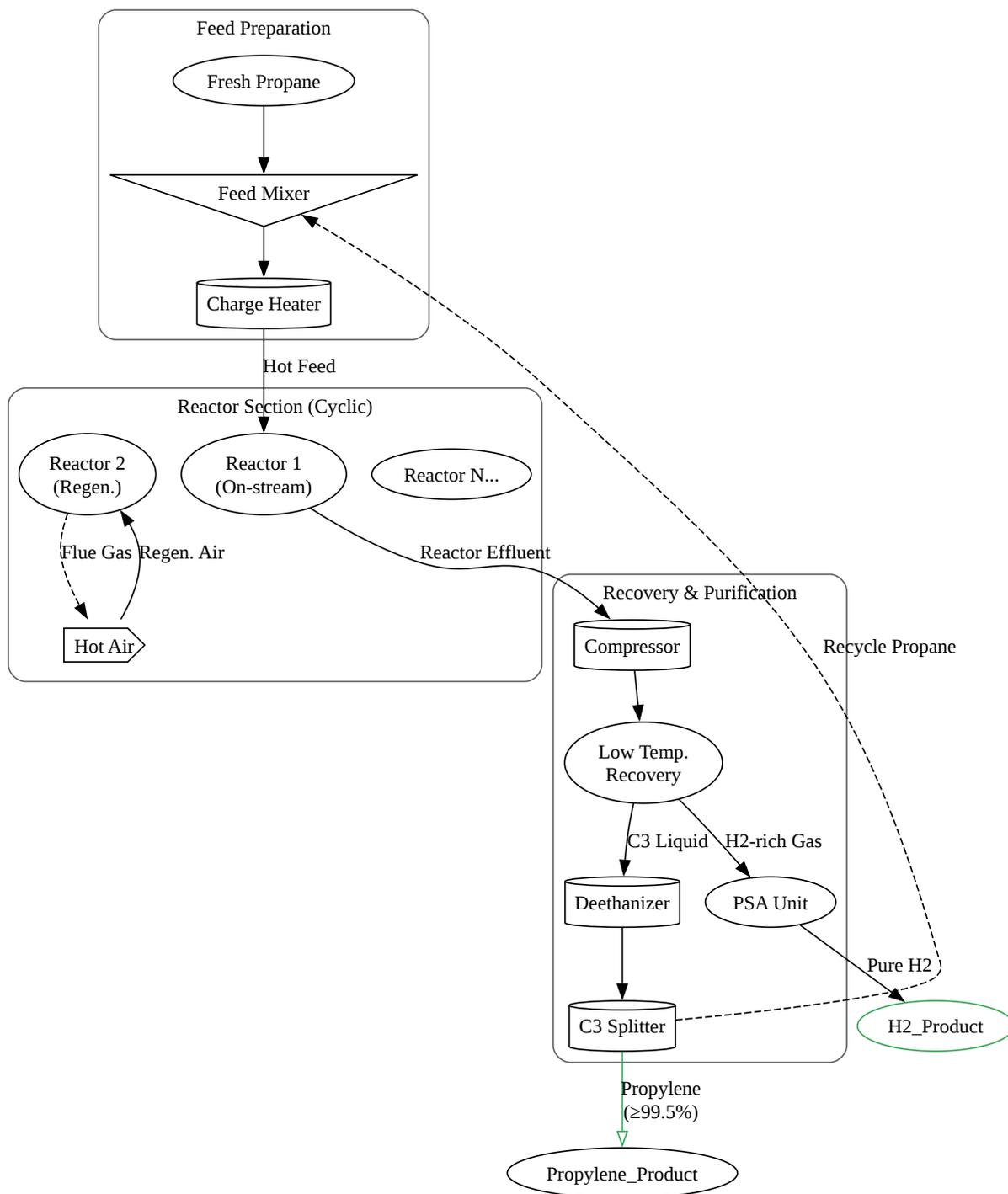
3.1. Feed Preparation & Reactor Section Fresh propane feed is combined with recycled propane, vaporized, and heated to the target reaction temperature in a charge heater.[7] This hot feed is then directed into one of the on-stream fixed-bed reactors.[9] The reactors operate in a staggered, cyclic fashion as described in Section 1.2.

3.2. Compression & Recovery The effluent gas from the reactors, containing **propylene**, unreacted propane, hydrogen, and light ends, is cooled and compressed.[7] The compressed gas is then sent to a low-temperature recovery section.[9] This section is designed to separate the hydrogen-rich off-gas from the C3 components (propane and **propylene**).[7] The recovered hydrogen can be purified using a Pressure Swing Adsorption (PSA) unit for use elsewhere.[2]

3.3. Product Purification The liquid stream from the recovery section, rich in propane and **propylene**, is routed to a distillation section. This typically consists of:

- Deethanizer: Removes residual ethane and other light components.[7]
- C3 Splitter (Propane-**Propylene** Splitter): Separates the final high-purity **propylene** product (typically  $\geq 99.5\%$ ) from the unreacted propane.[7]

The unreacted propane is then recycled back to the feed preparation stage, maximizing feedstock utilization.[7]



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## Section 4: Standard Operating Protocol (Lab-Scale System)

This protocol outlines the operation of a bench-scale fixed-bed reactor system to evaluate CATOFIN®-type catalyst performance.

### 4.1. System & Materials

- Reactor: Quartz or Stainless Steel tube (e.g., 10 mm ID), placed in a programmable tube furnace.
- Catalyst: ~1.0 g of CATOFIN® catalyst pellets, crushed and sieved to a uniform particle size (e.g., 250-425  $\mu\text{m}$ ).
- Gas Feed: Mass Flow Controllers (MFCs) for Propane, Nitrogen (Inert), and Air (Regeneration).
- Analysis: Online Gas Chromatograph (GC) with FID and TCD detectors.

### 4.2. Protocol Steps

- Catalyst Loading: a. Load the reactor with a packed bed of the sieved catalyst, secured with quartz wool plugs. b. Install the reactor in the furnace and connect all gas and effluent lines. c. Causality: Uniform particle size and proper packing prevent gas channeling, ensuring consistent contact time between the reactant gas and catalyst surface.
- System Leak Check & Purge: a. Pressurize the system with Nitrogen to ~1.5x the intended operating pressure. b. Verify that the pressure holds steady, indicating no leaks. c. Purge the system with flowing Nitrogen (50 mL/min) for 30 minutes. d. Causality: This step is critical for safety to ensure flammable propane does not mix with air from leaks, and to remove atmospheric contaminants.
- Catalyst Activation (Calcination): a. While purging with Nitrogen, ramp the furnace temperature to 650°C at a rate of 10°C/min. b. Switch the gas feed to dry Air at 50 mL/min and hold at 650°C for 3 hours. c. Switch back to Nitrogen purge for 30 minutes to remove residual air. d. Causality: Calcination ensures the removal of moisture and converts any chromium precursors to the active oxide state.

- **Reaction Cycle (Dehydrogenation):** a. Adjust the reactor temperature to the desired setpoint (e.g., 600°C). b. Set the reactor pressure (typically sub-atmospheric). c. Introduce the propane feed at a specified flow rate (e.g., to achieve a Gas Hourly Space Velocity (GHSV) of 1000 h<sup>-1</sup>). d. Start online GC sampling of the reactor effluent every 5-10 minutes. e. Continue the reaction for a set duration (e.g., 10-30 minutes). f. Causality: Running at sub-atmospheric (vacuum) pressure shifts the reaction equilibrium towards the products, increasing single-pass conversion.[7]
- **Catalyst Regeneration Cycle:** a. Stop the propane flow and purge the reactor with Nitrogen for 15 minutes. b. Introduce Air at 50 mL/min to begin coke combustion. The reactor temperature will increase due to the exothermic reaction. c. Monitor the effluent gas with the GC for CO and CO<sub>2</sub>. Regeneration is complete when their concentrations return to baseline. d. Purge again with Nitrogen for 15 minutes to prepare for the next reaction cycle. e. Causality: Complete coke removal is essential to restore catalyst activity for the subsequent cycle. The nitrogen purges prevent the formation of explosive mixtures of propane and air.[5]
- **System Shutdown:** a. Stop all reactive gas flows, leaving a slow Nitrogen purge. b. Turn off the furnace and allow the system to cool to ambient temperature under the inert purge.

## Section 5: Data, Performance & Troubleshooting

### 5.1. Key Performance Indicators (KPIs)

The process is evaluated based on three primary metrics calculated from GC data:

- **Propane Conversion (%)**: The percentage of propane feed that has reacted. Conversion (%) =  $([\text{Propane}_{\text{in}} - \text{Propane}_{\text{out}}] / \text{Propane}_{\text{in}}) * 100$
- **Propylene Selectivity (%)**: The percentage of reacted propane that formed **propylene**. Selectivity (%) =  $(\text{Moles of Propylene}_{\text{out}} / [\text{Moles of Propane}_{\text{in}} - \text{Moles of Propane}_{\text{out}}]) * 100$
- **Propylene Yield (%)**: The overall efficiency of converting propane feed into **propylene**. Yield (%) =  $(\text{Conversion} * \text{Selectivity}) / 100$

### 5.2. Typical Performance Data

The CATOFIN® process is known for its high selectivity and reliability.[1][11]

Parameter	Typical Value	Source
Propane Conversion (per pass)	>45%	[9]
Propylene Selectivity	>88% (wt/wt)	[9]
Overall Propylene Selectivity	>86% (wt%)	[2]
On-stream Factor / Reliability	Up to 98%	[1][2]
Plant Capacity	Often exceeds 110% of design	[10]

### 5.3. Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action
Low Propane Conversion	1. Catalyst deactivation (coking). 2. Reaction temperature too low. 3. Feed contains poisons (e.g., sulfur).	1. Ensure complete regeneration cycle. 2. Verify furnace and thermocouple accuracy. 3. Analyze feed purity; use purification beds if needed.
Low Propylene Selectivity	1. Reaction temperature too high. 2. Poor catalyst health. 3. Incorrect space velocity.	1. Optimize reactor temperature profile. 2. Consider catalyst replacement. 3. Verify MFC calibrations and recalculate GHSV.
Rapid Catalyst Deactivation	1. Incomplete regeneration. 2. High concentration of coke precursors in feed. 3. Operating temperature is excessively high.	1. Increase regeneration time or air flow. 2. Improve upstream feed purification. 3. Reduce reactor temperature setpoint.

## Section 6: Safety Protocols & Environmental Considerations

- **Flammability:** Propane is highly flammable. All operations must be conducted in well-ventilated areas (e.g., fume hood). Ensure all system connections are leak-proof.
- **High Temperatures:** The reactor operates at very high temperatures, posing a burn risk. Use appropriate personal protective equipment (PPE), including thermal gloves.
- **Catalyst Handling:** While the Cr-based catalyst is stable, avoid inhaling catalyst dust. Handle in a ventilated area and wear a dust mask.
- **Environmental:** While Cr-based catalysts are effective, they can pose environmental concerns if not handled and disposed of properly.<sup>[15]</sup> Follow all institutional and regulatory guidelines for the disposal of chromium-containing waste.

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- To cite this document: BenchChem. [Application Notes & Protocols for Propylene Production via CATOFIN® Technology]. BenchChem, [2026]. [Online PDF]. Available at:

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